

A Technical Guide to the Chemical Structure and Synthesis of Magnosalin

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Compound of Interest

Compound Name: *Magnosalin*

Cat. No.: *B1245630*

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Introduction

Magnosalin is a naturally occurring lignan that has garnered significant interest within the scientific community due to its notable biological activities, particularly its anti-angiogenic and anti-inflammatory properties. Isolated from plants of the *Magnolia* genus, its unique cyclobutane structure presents a compelling target for synthetic chemists and a promising scaffold for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the chemical structure of **Magnosalin**, a detailed account of its chemical synthesis, and an exploration of the signaling pathways implicated in its biological effects.

Chemical Structure and Properties

Magnosalin is chemically defined as 1-[(1R,2R,3R,4R)-2,3-dimethyl-4-(2,4,5-trimethoxyphenyl)cyclobutyl]-2,4,5-trimethoxybenzene.^[1] It possesses a central cyclobutane ring with a specific stereochemistry that is crucial for its biological activity. The molecule is characterized by the presence of two 2,4,5-trimethoxyphenyl moieties attached to the cyclobutane core.

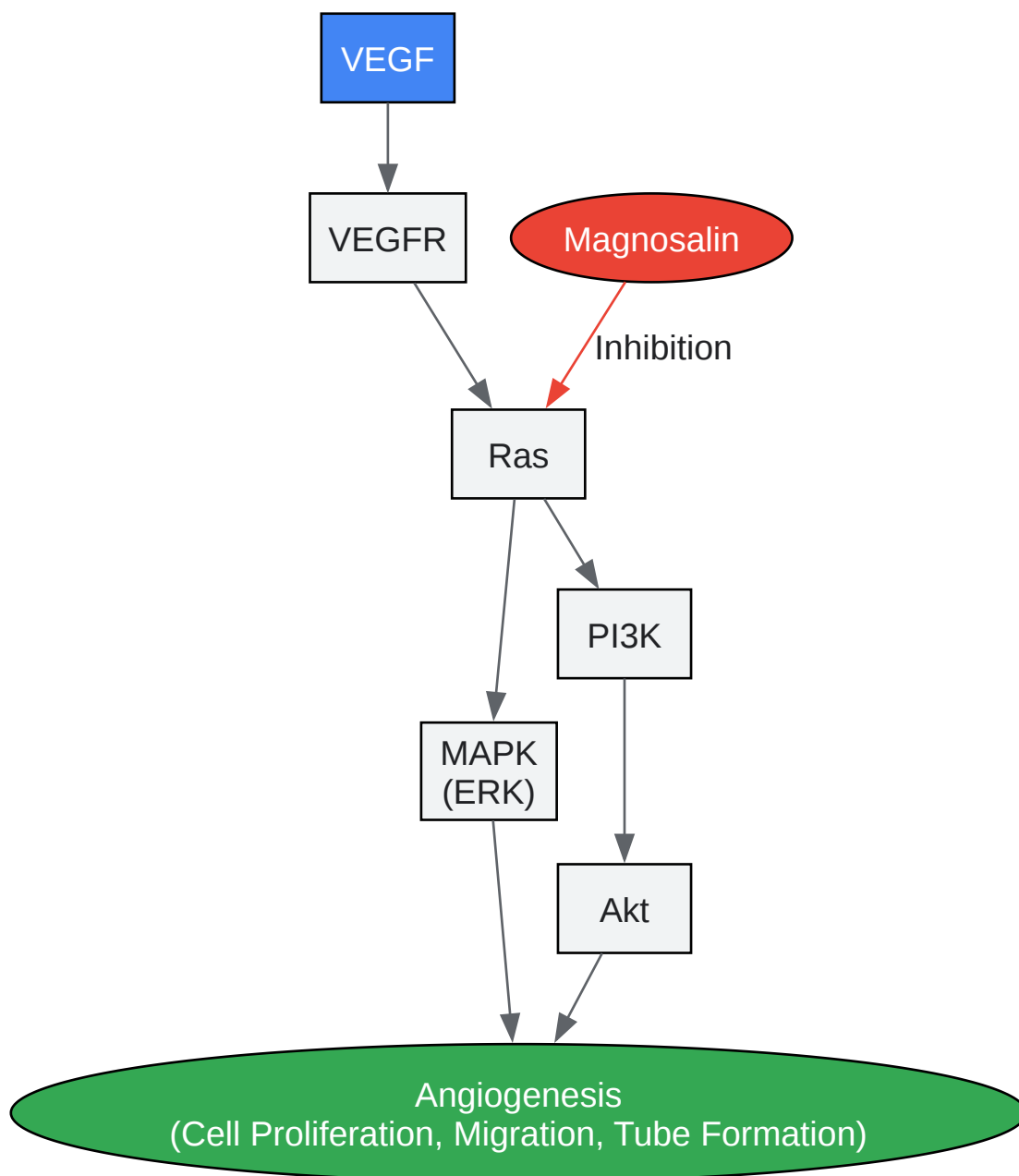
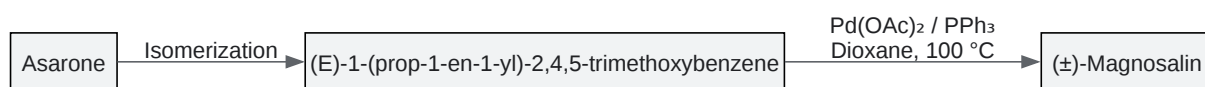
Property	Value	Source
Molecular Formula	C ₂₄ H ₃₂ O ₆	[1]
Molecular Weight	416.5 g/mol	[1]
IUPAC Name	1-[(1R,2R,3R,4R)-2,3-dimethyl-4-(2,4,5-trimethoxyphenyl)cyclobutyl]-2,4,5-trimethoxybenzene	[1]
CAS Number	73036-51-8	[1]
Synonyms	Magnosalin, RefChem:155305, etc.	[1]

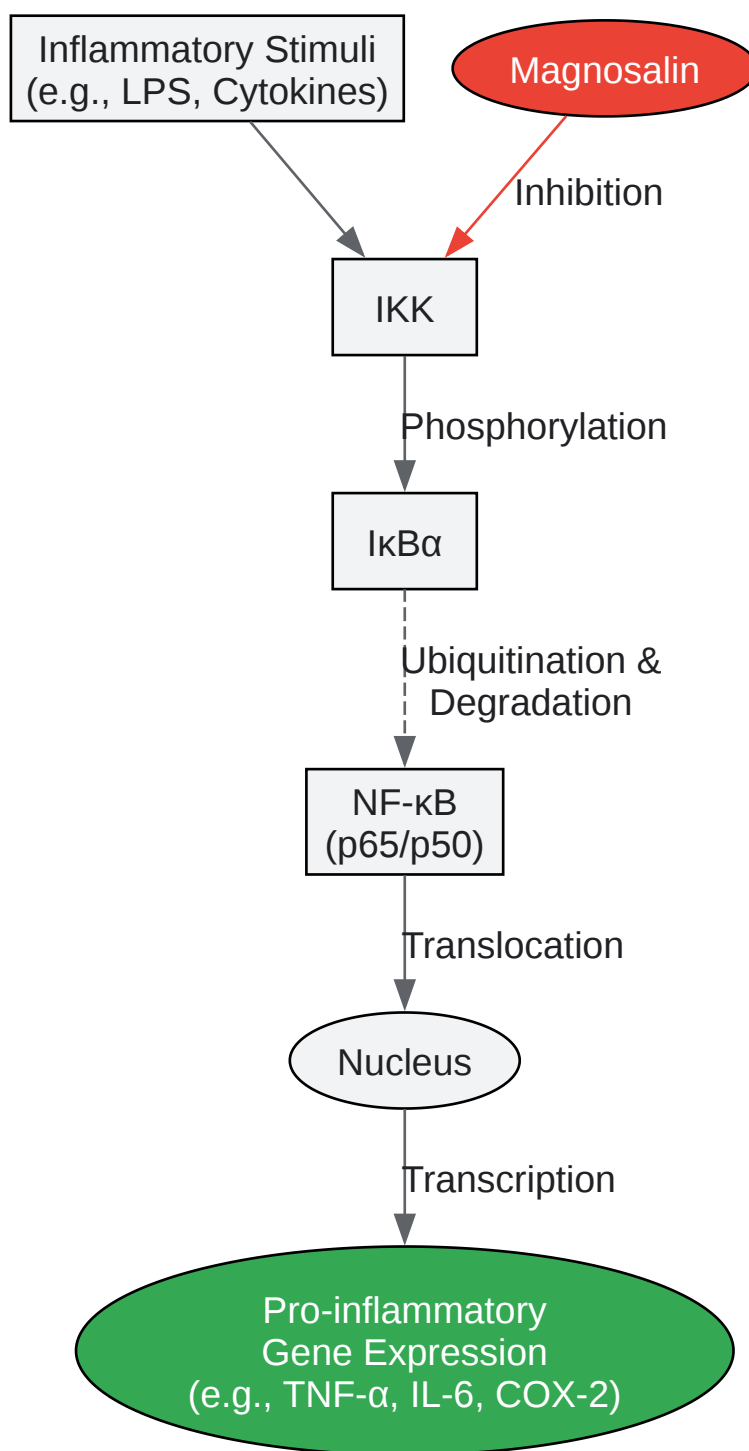
Total Synthesis of (±)-Magnosalin

The total synthesis of racemic **Magnosalin** has been successfully achieved, providing a viable route to access this molecule for further biological evaluation and analog development. A key strategy involves the palladium-catalyzed cyclobutanation of a styrenyl precursor.

Synthetic Scheme

The synthesis commences with the preparation of the styrenyl precursor, (E)-1-(prop-1-en-1-yl)-2,4,5-trimethoxybenzene, from commercially available asarone. This precursor then undergoes a palladium-catalyzed head-to-head [2+2] cycloaddition to yield the cyclobutane core of (±)-**Magnosalin**.





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References

- 1. Magnosalin | C₂₄H₃₂O₆ | CID 10454589 - PubChem [pubchem.ncbi.nlm.nih.gov]
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